

Personal protective equipment for handling RU-302

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Compound of Interest

Compound Name: RU-302

Cat. No.: B10829960

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Essential Safety and Handling Guide for RU-302

For Researchers, Scientists, and Drug Development Professionals

This document provides immediate and essential safety, handling, and disposal information for the pan-TAM inhibitor, **RU-302**. Given the absence of a publicly available, specific Safety Data Sheet (SDS) for **RU-302**, the following guidance is based on general safety protocols for handling potent, powdered research compounds. It is imperative to supplement this guide with a thorough risk assessment and adherence to your institution's specific safety procedures.

Chemical and Storage Information

RU-302 is identified as a pan-TAM inhibitor used in research, particularly in the context of cancer studies.^{[1][2]} It is crucial to handle this compound with care due to its potential biological activity.

Chemical Identifier	Value
CAS Number	1182129-77-6
Molecular Formula	C24H24F3N3O2S
Molecular Weight	475.53 g/mol

Proper storage is critical to maintain the integrity of **RU-302**. The lyophilized powder should be stored at -20°C and is stable for up to 36 months.^[1] Once in solution, it should be stored at -20°C and used within one month to avoid degradation.^[1]

Personal Protective Equipment (PPE)

A comprehensive PPE strategy is the first line of defense against accidental exposure. The following table outlines the recommended PPE for handling **RU-302**, based on standard laboratory safety practices for potent compounds.

Body Part	Recommended Protection	Rationale
Hands	Nitrile or other chemically resistant gloves. Consider double-gloving.	Prevents skin contact and absorption. Double-gloving provides an extra layer of protection.
Eyes	Safety glasses with side shields or chemical splash goggles.	Protects eyes from airborne particles and splashes.
Respiratory	A NIOSH-approved respirator (e.g., N95 or higher) should be used when handling the powder outside of a certified chemical fume hood.	Prevents inhalation of the powdered compound, which can be a primary route of exposure.
Body	A fully buttoned laboratory coat.	Protects skin and personal clothing from contamination.

Operational Plan: Handling and Spill Cleanup

Adherence to a strict operational plan minimizes the risk of exposure and contamination.

Engineering Controls

- **Chemical Fume Hood:** All handling of powdered **RU-302**, including weighing and preparing solutions, should be conducted in a certified chemical fume hood to minimize inhalation exposure.

- Ventilation: Ensure adequate general laboratory ventilation.

Personal Hygiene

- Wash hands thoroughly with soap and water after handling **RU-302**, before leaving the laboratory, and before eating, drinking, or smoking.
- Avoid touching your face, eyes, or other exposed skin with gloved hands.
- Remove contaminated PPE carefully to avoid cross-contamination and dispose of it as chemical waste.

Spill Cleanup

In the event of a spill of powdered **RU-302**:

- Evacuate and Secure: Immediately alert others in the area and restrict access to the spill site.
- Don Appropriate PPE: Wear the recommended respiratory, eye, hand, and body protection.
- Contain the Spill: Gently cover the spill with absorbent material suitable for chemical spills to avoid generating dust.
- Clean the Area: Carefully collect the absorbed material using non-sparking tools and place it in a sealed, labeled container for hazardous waste.
- Decontaminate: Clean the spill area with a suitable laboratory decontaminant, followed by soap and water.
- Dispose of Waste: All contaminated materials, including cleaning supplies and PPE, must be disposed of as hazardous chemical waste.

Disposal Plan

All waste materials contaminated with **RU-302** must be treated as hazardous chemical waste.

- Solid Waste: Used PPE, contaminated absorbent materials, and empty vials should be collected in a designated, sealed, and clearly labeled hazardous waste container.

- **Liquid Waste:** Unused solutions containing **RU-302** should be collected in a separate, sealed, and labeled hazardous waste container. Do not pour chemical waste down the drain.
- **Regulatory Compliance:** All waste disposal must be carried out in strict accordance with local, state, and federal regulations. Consult your institution's Environmental Health and Safety (EHS) department for specific disposal procedures.

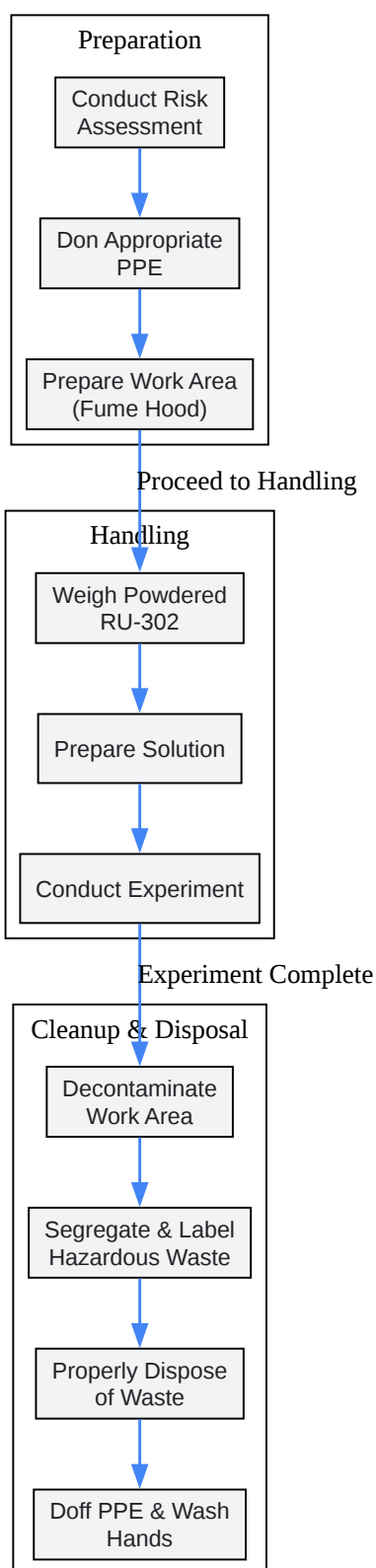
First Aid Measures

In case of accidental exposure, immediate action is critical.

Exposure Route	First Aid Procedure
Inhalation	Move the individual to fresh air immediately. If breathing is difficult, administer oxygen. Seek immediate medical attention.
Skin Contact	Remove contaminated clothing. Immediately flush the affected area with copious amounts of water for at least 15 minutes. Seek medical attention.
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.
Ingestion	Do NOT induce vomiting. If the person is conscious, rinse their mouth with water. Seek immediate medical attention.

Safe Handling Workflow

The following diagram illustrates a logical workflow for the safe handling of **RU-302** in a laboratory setting.



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Caption: A logical workflow for the safe handling of **RU-302**, from preparation to disposal.

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References

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